

# Essential Safety and Disposal Guide for 2-Amino-6-chlorobenzaldehyde

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## Compound of Interest

Compound Name: 2-Amino-6-chlorobenzaldehyde

Cat. No.: B1290166

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Disclaimer: No specific Safety Data Sheet (SDS) for **2-Amino-6-chlorobenzaldehyde** was located. The following information is compiled from the SDS of closely related compounds, namely 2-Amino-5-chlorobenzaldehyde and 2-Chlorobenzaldehyde, and should be used as a guideline. It is imperative for all personnel to consult with their institution's Environmental Health and Safety (EHS) department for specific disposal protocols and to handle this chemical with the utmost caution in a well-ventilated laboratory setting.

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and professionals in drug development who may work with **2-Amino-6-chlorobenzaldehyde**. Adherence to these procedures is vital for ensuring laboratory safety and regulatory compliance.

## Immediate Safety and Hazard Information

**2-Amino-6-chlorobenzaldehyde** and its analogs are classified as hazardous materials. Key hazards include:

- Skin Corrosion/Irritation: Causes skin irritation, and in some cases, severe burns.[1] May cause an allergic skin reaction.
- Eye Damage: Poses a risk of serious eye irritation or damage.[2]
- Respiratory Irritation: May cause respiratory irritation.[2]

- Combustibility: The material is a combustible liquid.[1]

## Personal Protective Equipment (PPE)

When handling **2-Amino-6-chlorobenzaldehyde**, the following PPE is mandatory:

- Hand Protection: Wear protective gloves.
- Eye/Face Protection: Use chemical safety goggles or a face shield.[2]
- Skin and Body Protection: Wear protective clothing to prevent skin contact.[3]

## First-Aid Measures

In the event of exposure, immediate action is critical:

- After Inhalation: Move the person to fresh air and keep them comfortable for breathing. If symptoms persist, seek medical attention.[2]
- After Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water. If skin irritation or a rash occurs, seek medical advice.[2]
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and immediately call a poison center or doctor.[2]
- After Ingestion: Rinse the mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[2]

## Quantitative Data for Related Compounds

The following table summarizes key quantitative data for 2-Chlorobenzaldehyde, a closely related compound. This data is provided for reference and may not accurately reflect the properties of **2-Amino-6-chlorobenzaldehyde**.

Property	Value	Source
Melting Point/Range	9 - 11 °C (48 - 52 °F)	Sigma-Aldrich
Boiling Point/Range	209 - 215 °C (408 - 419 °F)	Sigma-Aldrich
Density	1.248 g/cm <sup>3</sup> at 25 °C (77 °F)	Sigma-Aldrich
Flash Point	87 °C (189 °F)	ICSC[3]
Partition Coefficient	log Pow: 2.44 at 25 °C (77 °F)	Sigma-Aldrich

## Operational and Disposal Plan

Proper disposal of **2-Amino-6-chlorobenzaldehyde** is essential to prevent environmental contamination and ensure regulatory compliance. The following step-by-step procedure outlines the recommended disposal process.

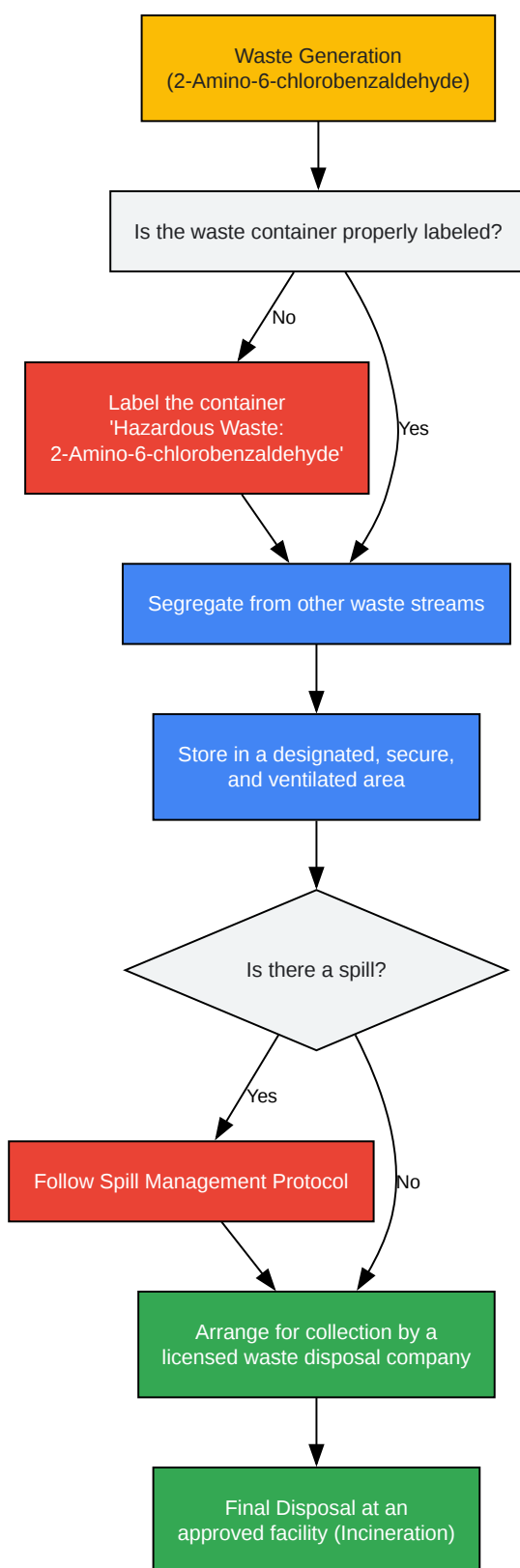
## Experimental Protocol for Disposal

- Waste Identification and Segregation:
  - Identify all waste containing **2-Amino-6-chlorobenzaldehyde**.
  - This includes pure, unreacted material, solutions, and contaminated labware (e.g., pipette tips, gloves, and empty containers).
  - Segregate this waste from other laboratory waste streams to prevent cross-contamination. Do not mix with other waste.
- Containerization:
  - Use a dedicated, properly labeled, and leak-proof waste container.
  - The container should be made of a material compatible with chlorinated aromatic aldehydes.
  - The label should clearly state "Hazardous Waste: **2-Amino-6-chlorobenzaldehyde**" and include the appropriate hazard symbols (e.g., corrosive, irritant).

- Storage of Waste:
  - Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area.
  - Keep the container away from heat, sparks, and open flames.[\[1\]](#)
  - Store in a locked-up area to prevent unauthorized access.[\[1\]](#)
- Spill Management:
  - In case of a spill, evacuate the area.
  - For small spills, absorb the material with an inert absorbent (e.g., sand or dry earth).[\[3\]](#)
  - Collect the absorbed material and contaminated soil into a sealed container for disposal.
  - Do not let the chemical enter the drains.
- Final Disposal:
  - Arrange for the collection of the hazardous waste by a licensed environmental waste management company.
  - Provide the waste management company with a complete and accurate description of the waste, including its chemical composition and any known hazards.
  - Disposal must be in accordance with all local, regional, and national regulations. The recommended method of disposal is incineration at an approved waste disposal plant.[\[1\]](#)  
[\[2\]](#)

## Logical Workflow for Disposal

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **2-Amino-6-chlorobenzaldehyde**.



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Caption: Disposal workflow for **2-Amino-6-chlorobenzaldehyde**.

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